

Xantphos Pd G3: A Comprehensive Technical Guide for Researchers

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This technical guide provides an in-depth overview of the **Xantphos Pd G3** catalyst, a third-generation Buchwald precatalyst, designed for researchers, scientists, and professionals in drug development. This document details its chemical structure, properties, and applications in cross-coupling reactions, supported by experimental data and protocols.

Core Properties of Xantphos Pd G3

Xantphos Pd G3, chemically known as [(4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene)-2-(2'-amino-1,1'-biphenyl)]palladium(II) methanesulfonate, is a highly efficient and versatile catalyst for palladium-catalyzed cross-coupling reactions.[1] It is recognized for its air, moisture, and thermal stability, making it a robust choice for a variety of synthetic applications.[1][2][3] The catalyst is highly soluble in a wide range of common organic solvents, ensuring its utility in homogeneous catalysis.[1][2][3]

Below is a summary of its key chemical and physical properties:

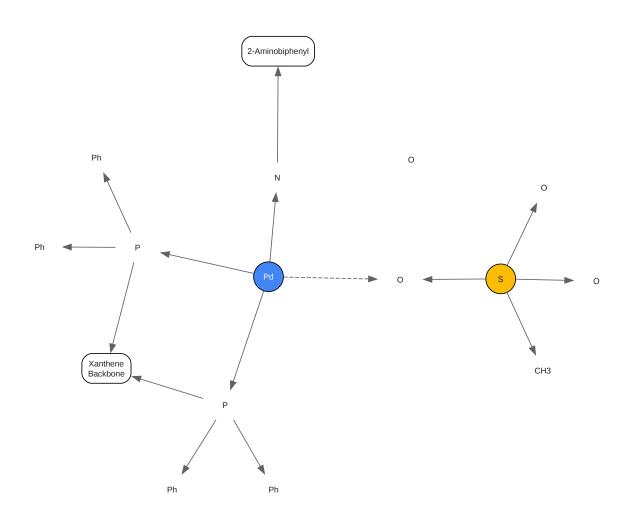


Property	Value	References	
Chemical Formula	C52H45NO4P2PdS	[1][4]	
Molecular Weight	948.35 g/mol	[1][5]	
CAS Number	1445085-97-1	[1][5][6]	
Appearance	Pale yellow powder	[4][6]	
Melting Point	164-167 °C (decomposition)	mposition) [1][6][7]	
Purity	Typically ≥95%	[1][5]	
Storage	2-8°C, under inert atmosphere, protected from light	[5][7][8]	

Chemical Structure

The structure of **Xantphos Pd G3** features a palladium atom coordinated to the Xantphos ligand and a 2-aminobiphenyl fragment, with a methanesulfonate counter-ion.





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A simplified 2D representation of the $\textbf{Xantphos}\ \textbf{Pd}\ \textbf{G3}$ structure.

Performance in Cross-Coupling Reactions



Xantphos Pd G3 is a go-to catalyst for a multitude of cross-coupling reactions due to its high activity, which often allows for lower catalyst loadings and shorter reaction times.[2][3] It is particularly effective in reactions such as Buchwald-Hartwig amination, Suzuki-Miyaura coupling, Heck reaction, Negishi coupling, Hiyama coupling, Sonogashira coupling, and Stille coupling.[2]

The following table summarizes the performance of **Xantphos Pd G3** in a representative C-N coupling reaction, comparing it with other palladium precatalysts.

Precursor	GC Yield of 8a (%) at 1 h	GC Yield of 8a (%) at 3 h	GC Yield of 8a (%) at 6 h
Xantphos Pd G3	32	66	85
Novel Catalyst 3	30	63	83
Pd(OAc) ₂ / Xantphos	9	13	16
Pd(dba) ₂ / Xantphos	4	6	5

Experimental Protocols

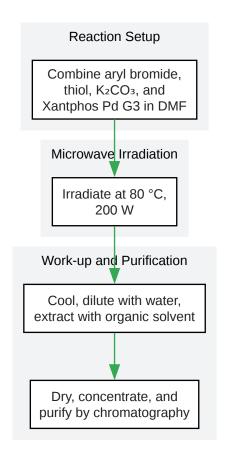
Detailed methodologies for key experiments are provided below. These protocols are intended as a starting point and may require optimization for specific substrates.

Microwave-Assisted C-S Cross-Coupling Reaction

This protocol describes the coupling of aryl bromides with thiols.

Experimental Workflow:





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Workflow for the microwave-assisted C-S cross-coupling reaction.

Procedure:

- In a microwave vial, combine the aryl bromide (1.0 equiv), thiol (1.2 equiv), potassium carbonate (2.0 equiv), and **Xantphos Pd G3** (1-2 mol%).
- Add DMF as the solvent.
- Seal the vial and place it in a microwave reactor.
- Irradiate the mixture at 80°C and 200W for the specified time.
- After the reaction is complete, cool the vial to room temperature.



- Dilute the reaction mixture with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Buchwald-Hartwig Amination in a Flow Reactor

This protocol is for the continuous flow amination of aryl halides.

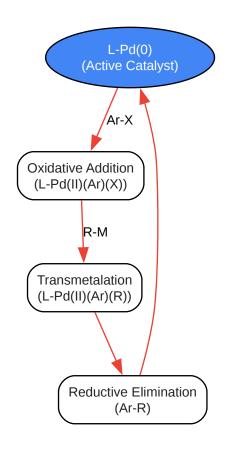
Procedure:

- Prepare a stock solution of the aryl halide (1.0 equiv), amine (1.0 equiv), DBU (2.0 equiv), and Xantphos Pd G3 (5 mol%) in a mixture of MeCN and PhMe.
- Set up a stainless-steel flow reactor with a 1 ml volume.
- Pump the reaction mixture through the reactor at a flow rate calculated to achieve a 60minute residence time.
- Maintain the reactor temperature at 140°C.
- Collect the product stream at the outlet of the reactor.
- The collected solution can be worked up and purified using standard laboratory techniques.

Catalytic Cycle

The general catalytic cycle for palladium-catalyzed cross-coupling reactions involving **Xantphos Pd G3** is initiated by the formation of the active Pd(0) species.





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A generalized catalytic cycle for cross-coupling reactions.

This guide provides a foundational understanding of **Xantphos Pd G3** and its application in organic synthesis. For specific applications, further optimization of the reaction conditions is recommended.

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